

Essential Safety and Logistical Information for Handling 4-Bromo-2-iodoaniline

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Compound of Interest

Compound Name: 4-Bromo-2-iodoaniline

Cat. No.: B187669

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for **4-Bromo-2-iodoaniline**, including personal protective equipment (PPE), operational plans, and disposal guidelines.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromo-2-iodoaniline** is presented below.

Property	Value
Molecular Formula	C ₆ H ₅ BrIN
Molecular Weight	297.92 g/mol [1]
Appearance	White to Gray to Red powder to crystal
Melting Point	69 - 72 °C (156.2 - 161.6 °F)[2]
Purity	≥97%[1]
Storage Temperature	4°C, protect from light[1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromo-2-iodoaniline is a hazardous substance that is toxic if swallowed, in contact with skin, or inhaled. It is known to cause skin irritation, serious eye damage, and may cause respiratory irritation.^[2]^[3] Adherence to the following PPE guidelines is mandatory to minimize exposure risks.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). ^[4]	Prevents skin contact and absorption. Aromatic amines can be absorbed through the skin. ^[4]
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield may be required for splash hazards. ^[4] ^[5]	Protects eyes from dust particles and splashes of solutions containing the compound. ^[4]
Skin and Body Protection	A flame-resistant lab coat worn over personal clothing that covers the legs. ^[4] ^[5]	Protects the skin from accidental spills and contamination. ^[4]
Respiratory Protection	All handling should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a dust mask (type N95 or equivalent) or a full-face respirator may be necessary. ^[4]	Prevents inhalation of airborne dust or aerosols, a primary route of exposure. ^[4]

Operational Plan: Safe Handling and Storage

A systematic approach is essential for the safe handling of **4-Bromo-2-iodoaniline**.

Handling Protocol:

- Preparation: Conduct a thorough risk assessment before beginning any experiment. Ensure all necessary PPE is available and in good condition. Verify that safety showers and eyewash stations are readily accessible.
- Weighing and Transfer:
 - Perform all weighing and transfers of the solid compound within a chemical fume hood to minimize inhalation exposure.[\[2\]](#)
 - Use anti-static measures where necessary to prevent dust clouds.
 - Avoid creating dust.[\[2\]](#)
- In Use:
 - Avoid contact with skin and eyes.[\[5\]](#)
 - Do not breathe vapors or dust.[\[2\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[5\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
 - Store locked up.[\[2\]](#)[\[6\]](#)
 - Protect from light.[\[2\]](#)
 - Store under an inert atmosphere.[\[2\]](#)

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician if you feel unwell.[2][5]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Get medical advice/attention.[2][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[2][5][6]
Ingestion	Rinse mouth. Immediately call a POISON CENTER or doctor/physician.[2][5]

Disposal Plan

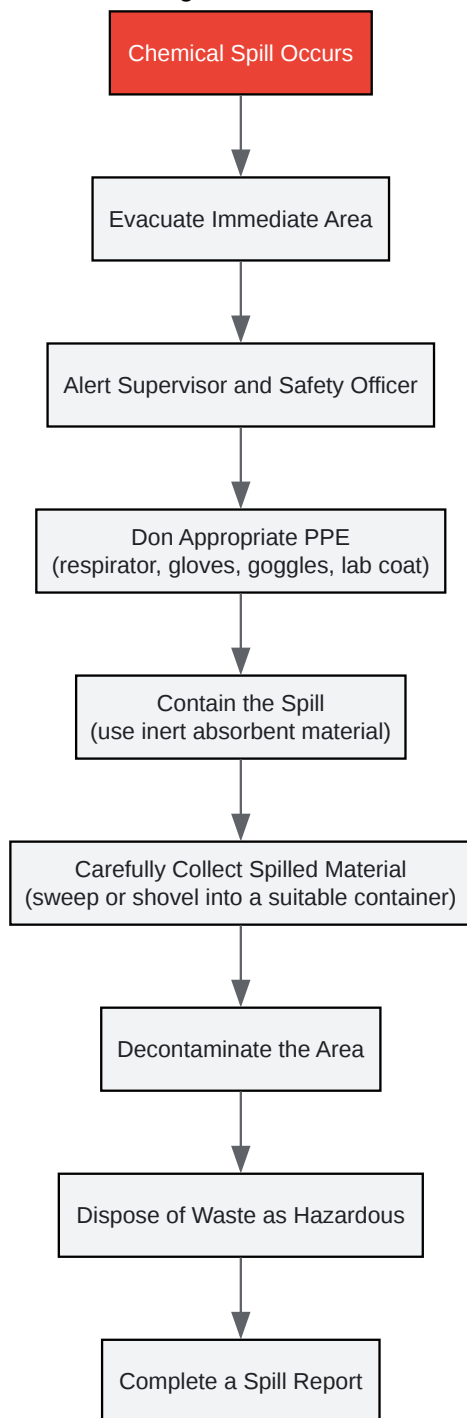
Proper disposal of **4-Bromo-2-iodoaniline** and its containers is crucial to prevent environmental contamination.

- **Unused/Surplus Chemical:** Dispose of contents/container to an approved waste disposal plant.[2] Do not dispose of down the drain.
- **Contaminated Labware:** Disposable items (e.g., gloves, pipette tips) that have come into contact with the chemical should be collected in a designated hazardous waste container.
- **Regulations:** All disposal practices must be in accordance with local, regional, and national regulations.[5]

Emergency Procedures: Chemical Spill

In the event of a spill, follow the established emergency protocol.

Workflow for Handling a 4-Bromo-2-iodoaniline Spill



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Caption: Workflow for handling a chemical spill.

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